

8-Chloro-2H-chromen-2-one CAS number and molecular weight data

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Compound of Interest

Compound Name: 8-Chloro-2H-chromen-2-one

CAS No.: 33491-29-1

Cat. No.: B11909425

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Technical Whitepaper: 8-Chloro-2H-chromen-2-one

Executive Summary **8-Chloro-2H-chromen-2-one** (commonly known as 8-chlorocoumarin) is a halogenated coumarin derivative serving as a critical pharmacophore in medicinal chemistry. Distinguished by the chlorine substitution at the C8 position of the benzopyrone skeleton, this compound exhibits unique electronic and steric properties that influence its binding affinity to biological targets, including serotonin receptors (5-HT) and integrins. This guide provides a comprehensive technical analysis of its physicochemical properties, synthesis protocols, and application in drug development.

Chemical Identity & Physicochemical Properties

The 8-chloro substituent introduces lipophilicity and alters the electron density of the lactone ring, often enhancing metabolic stability compared to its non-halogenated counterparts.

Property	Data
CAS Number	33491-29-1
IUPAC Name	8-Chloro-2H-chromen-2-one
Synonyms	8-Chlorocoumarin; 2H-1-Benzopyran-2-one, 8-chloro-
Molecular Formula	C ₉ H ₅ ClO ₂
Molecular Weight	180.59 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	144–147 °C
Solubility	Soluble in CHCl ₃ , DMSO, Acetone; sparingly soluble in water

¹H NMR Characterization (400 MHz, CDCl₃): Distinctive doublet signals for the pyrone ring protons are observed.

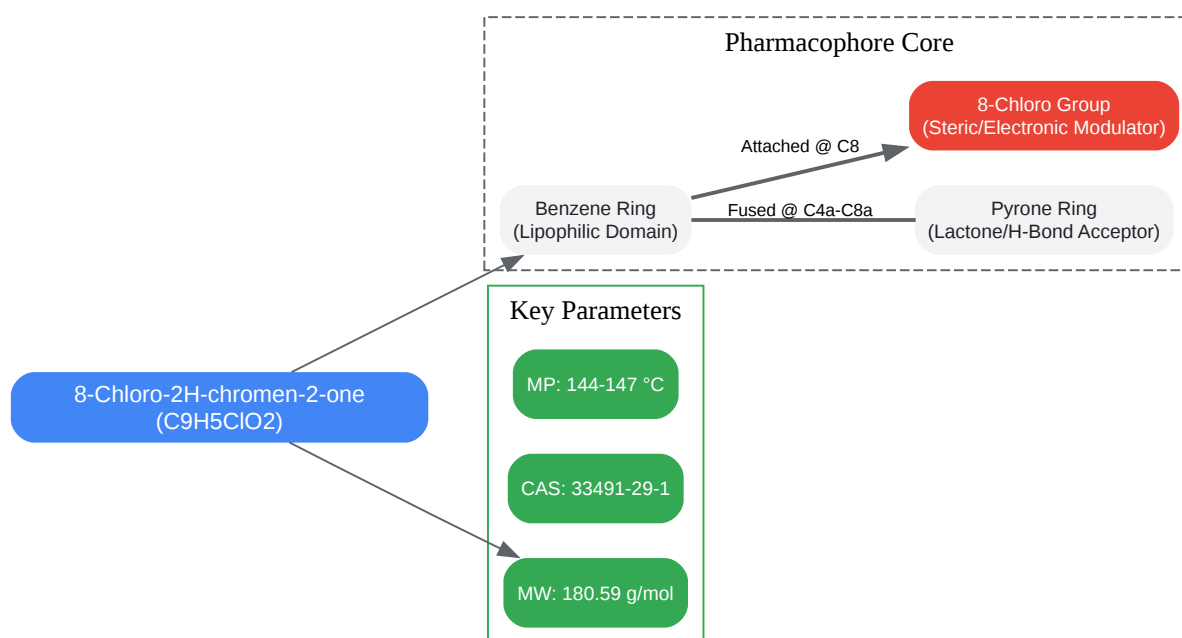
- δ 7.71 (d, J = 9.6 Hz, 1H, H4)
- δ 7.59 (d, J = 7.9 Hz, 1H, Ar-H)
- δ 7.41 (d, J = 7.7 Hz, 1H, Ar-H)
- δ 7.23 (t, J = 7.8 Hz, 1H, Ar-H)
- δ 6.47 (d, J = 9.6 Hz, 1H, H3)

¹³C NMR Characterization (100 MHz, CDCl₃):

- δ (ppm): 159.5 (C=O), 149.8 (C8a), 143.1 (C4), 132.3 (C-Cl), 126.4, 124.7, 121.8, 120.1, 117.4.

Structural Visualization

The following diagram illustrates the core chemical structure and the numbering scheme essential for interpreting the NMR data and substitution patterns.



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Figure 1: Structural breakdown of 8-chlorocoumarin highlighting the fused benzopyrone system and the critical C8-chlorine substituent.

Synthesis Protocol: Pechmann Condensation

The most robust route for synthesizing **8-chloro-2H-chromen-2-one** is the Pechmann Condensation. This acid-catalyzed reaction involves the condensation of a phenol with a

-keto acid (or equivalent). For the unsubstituted pyrone ring (lacking a 4-methyl group), Malic Acid is used as the precursor to formylacetic acid in situ.

Reaction Logic

- In situ Generation: Malic acid undergoes decarbonylation in hot sulfuric acid to generate formylacetic acid ().
- Electrophilic Attack: The activated carbonyl of the formylacetic acid attacks the electron-rich ortho-position of 2-chlorophenol.
- Cyclization: Intramolecular esterification and dehydration yield the coumarin ring.

Experimental Procedure

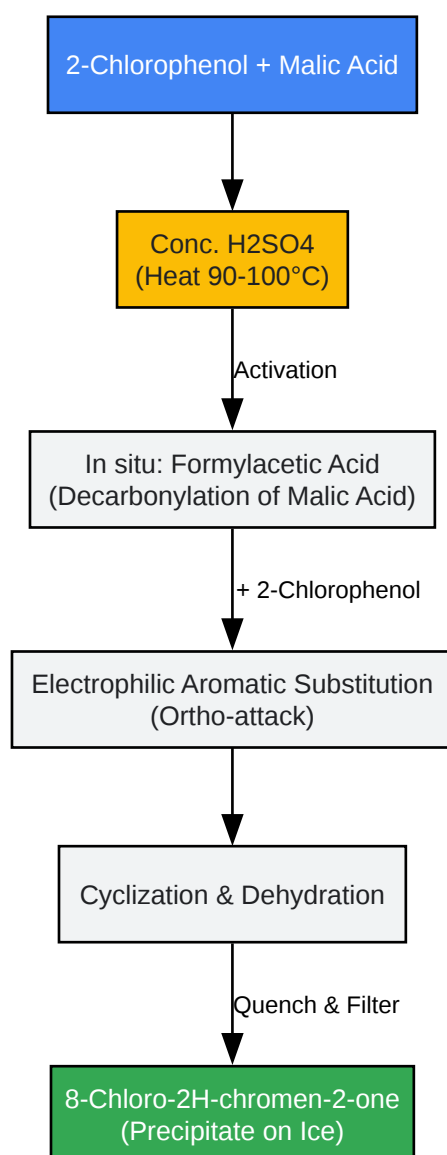
Reagents:

- 2-Chlorophenol (1.0 eq)
- L-Malic Acid (1.0 eq)
- Concentrated Sulfuric Acid (H_2SO_4) (>98%)
- Ice/Water mixture (for quenching)

Step-by-Step Protocol:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, mix 2-chlorophenol (12.8 g, 0.1 mol) and L-malic acid (13.4 g, 0.1 mol).
- Acid Addition: Slowly add concentrated H_2SO_4 (30 mL) to the mixture with gentle stirring. Caution: Exothermic reaction.
- Heating: Heat the mixture in an oil bath at 90–100 °C for 2–3 hours. The evolution of carbon monoxide (CO) gas indicates the decarbonylation of malic acid (perform in a fume hood).
- Quenching: Allow the reaction mixture to cool to room temperature. Pour the dark syrup onto crushed ice (~200 g) with vigorous stirring.
- Precipitation: The crude 8-chlorocoumarin will precipitate as a solid. Stir for 30 minutes to ensure complete precipitation.

- Purification: Filter the solid and wash with cold water until the filtrate is neutral. Recrystallize from ethanol or a water/ethanol mixture to obtain white needles.
- Validation: Verify purity via TLC (Ethyl Acetate:Hexane 3:7) and melting point (Target: 144–147 °C).[1]



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Figure 2: Step-by-step synthetic pathway via Pechmann Condensation.

Pharmacological Applications

8-Chlorocoumarin serves as a versatile scaffold in drug discovery, particularly where steric hindrance at the 8-position is required to modulate receptor binding.

- **Anticoagulant Activity:** Like Warfarin, 8-substituted coumarins can inhibit Vitamin K epoxide reductase (VKOR), though the 4-hydroxy substitution is typically required for maximal potency. 8-chlorocoumarin is often used as a precursor to introduce the 4-hydroxy group via further oxidation or synthetic modification.
- **CNS Agents:** Derivatives of 8-chlorocoumarin (e.g., linked with N-arylpiperazines) have shown high affinity for Serotonin 5-HT_{1A} and Dopamine D₂ receptors, acting as potential antipsychotics with reduced side effects. The chlorine atom restricts rotation and locks the conformation for optimal receptor pocket fitting.
- **HSP90 Inhibition:** Halogenated coumarins have been investigated as inhibitors of Heat Shock Protein 90 (HSP90), a chaperone protein upregulated in cancer cells, disrupting the folding of oncogenic proteins.

References

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